

Head-to-Head Comparison: Dapansutrile and an Alternative NLRP3 Inflammasome Inhibitor

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Compound of Interest

Compound Name: *CMP8*

Cat. No.: *B1669269*

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A direct head-to-head comparison between **CMP8** and Dapansutrile as inhibitors of the NLRP3 inflammasome is not feasible. Extensive research indicates that **CMP8** is a selective ligand for the estrogen receptor and does not exhibit activity as an NLRP3 inflammasome inhibitor.[1] Therefore, this guide provides a comprehensive comparison of Dapansutrile with a well-established and potent NLRP3 inflammasome inhibitor, MCC950, to offer relevant insights for researchers, scientists, and drug development professionals.

This guide details the mechanisms of action, presents supporting experimental data, and outlines the experimental protocols for Dapansutrile and MCC950, both of which are significant players in the field of NLRP3 inflammasome-targeted therapeutics.

Introduction to NLRP3 Inflammasome Inhibitors

The NLRP3 inflammasome is a key component of the innate immune system. Its activation triggers the release of pro-inflammatory cytokines, interleukin-1 β (IL-1 β) and interleukin-18 (IL-18), playing a crucial role in various inflammatory diseases.[2] Consequently, the development of specific NLRP3 inflammasome inhibitors is a major focus in therapeutic research.

Dapansutrile (also known as OLT1177) and MCC950 are two such small molecule inhibitors that have been extensively studied.

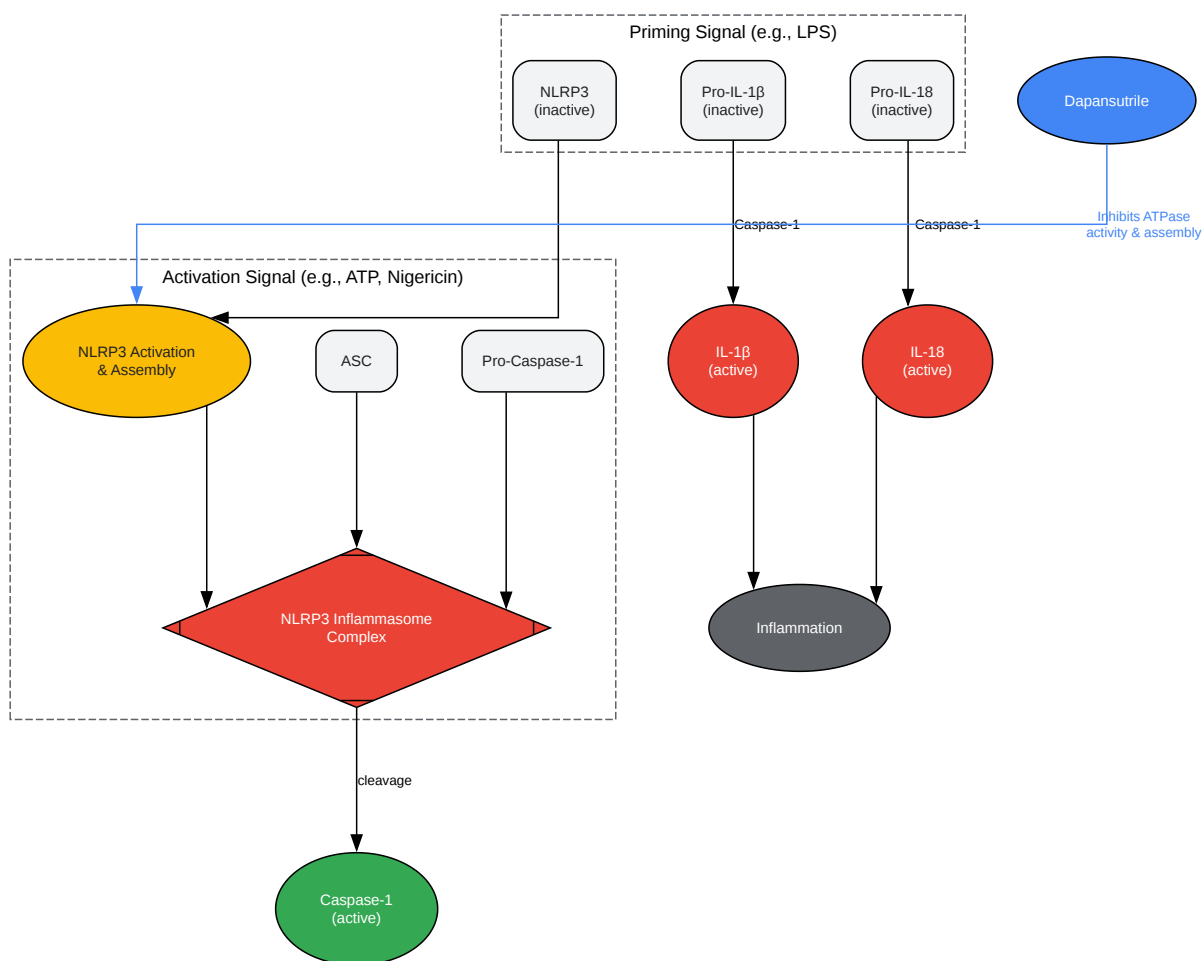
Dapansutrile (OLT1177)

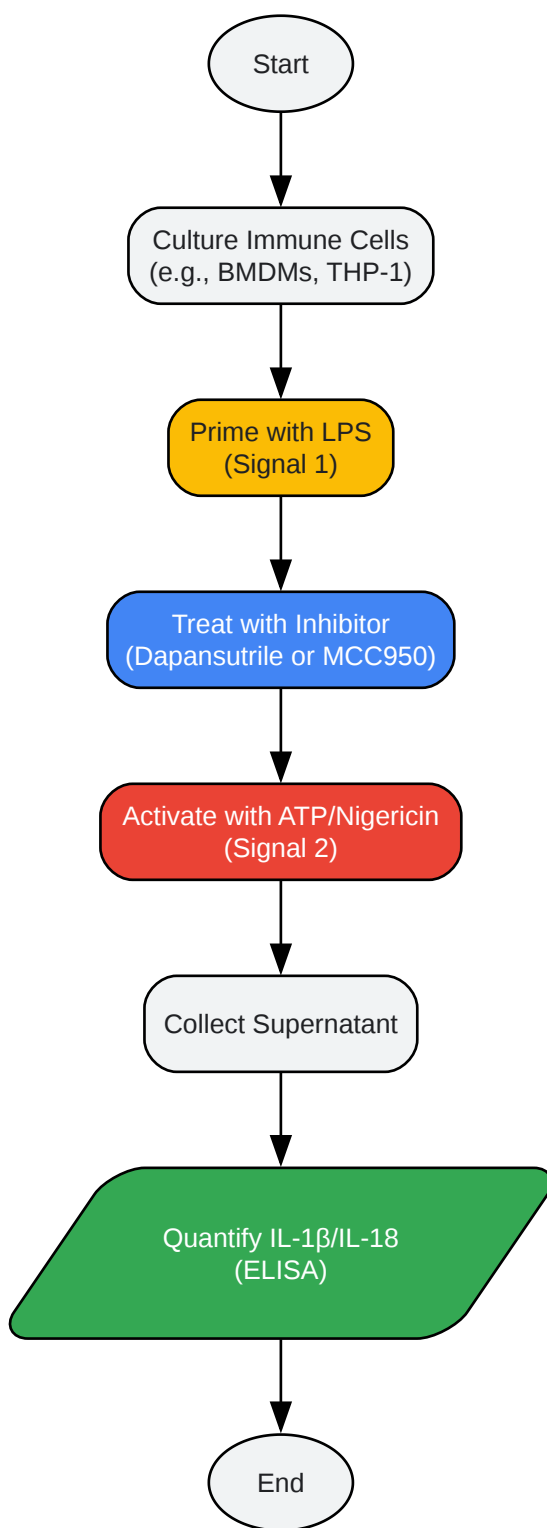
Dapansutrile is an orally active β -sulfonyl nitrile compound that has been shown to be a selective inhibitor of the NLRP3 inflammasome.[2][3] It is currently under investigation in

multiple clinical trials for various inflammatory conditions, including gout, heart failure, and COVID-19.[4][5]

Mechanism of Action of Dapansutrile

Dapansutrile directly targets the NLRP3 protein, inhibiting its ATPase activity. This action prevents the assembly of the NLRP3 inflammasome complex, which includes the ASC adaptor protein and pro-caspase-1.[2][6] By blocking the formation of the active inflammasome, Dapansutrile inhibits the cleavage of pro-caspase-1 into its active form, caspase-1. This, in turn, prevents the maturation and secretion of the pro-inflammatory cytokines IL-1 β and IL-18.[2][6]





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Dapansutrile - Wikipedia [en.wikipedia.org]
- 3. Dapansutrile, an oral selective NLRP3 inflammasome inhibitor, for treatment of gout flares: an open-label, dose-adaptive, proof-of-concept, phase 2a trial - PMC [pmc.ncbi.nlm.nih.gov]
- 4. go.drugbank.com [go.drugbank.com]
- 5. The First Phase 2a Proof-of-Concept Study of a Selective NLRP3 Inflammasome Inhibitor, Dapansutrile™ (OLT1177™), in Acute Gout - ACR Meeting Abstracts [acrabstracts.org]
- 6. immune-system-research.com [immune-system-research.com]
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